

Application Notes & Protocols: Tracing with Stable Isotope-Labeled 12-Hydroxystearic Acid (12-HSA)

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Compound of Interest

Compound Name: 12-POHSA

Cat. No.: B8056025

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Introduction

12-Hydroxystearic acid (12-HSA) is a saturated, hydroxylated fatty acid derived from castor oil. [1][2] Its unique structure imparts properties that make it valuable across various industries, including cosmetics, lubricants, and pharmaceuticals, where it acts as a thickening agent, emulsifier, and stabilizer. [2][3][4] In biological systems, 12-HSA and other hydroxy fatty acids are recognized as bioactive lipids that can influence cellular processes and have been investigated for their roles in metabolic regulation and potential therapeutic effects. [5][6]

Stable isotope labeling is a powerful technique used to trace the metabolic fate of molecules in biological systems. [7][8][9] By replacing atoms like carbon (^{12}C) or hydrogen (^1H) with their heavier, non-radioactive isotopes (e.g., ^{13}C or $^2\text{H/D}$), researchers can track the absorption, distribution, metabolism, and excretion of a compound without altering its chemical behavior. [10][11] This approach, often coupled with high-resolution mass spectrometry, allows for the precise quantification of a labeled molecule and its downstream metabolites against a background of endogenous, unlabeled counterparts. [7][12][13]

These application notes provide a comprehensive overview and detailed protocols for utilizing stable isotope-labeled 12-HSA as a tracer in metabolic research, aimed at scientists in academic and drug development settings.

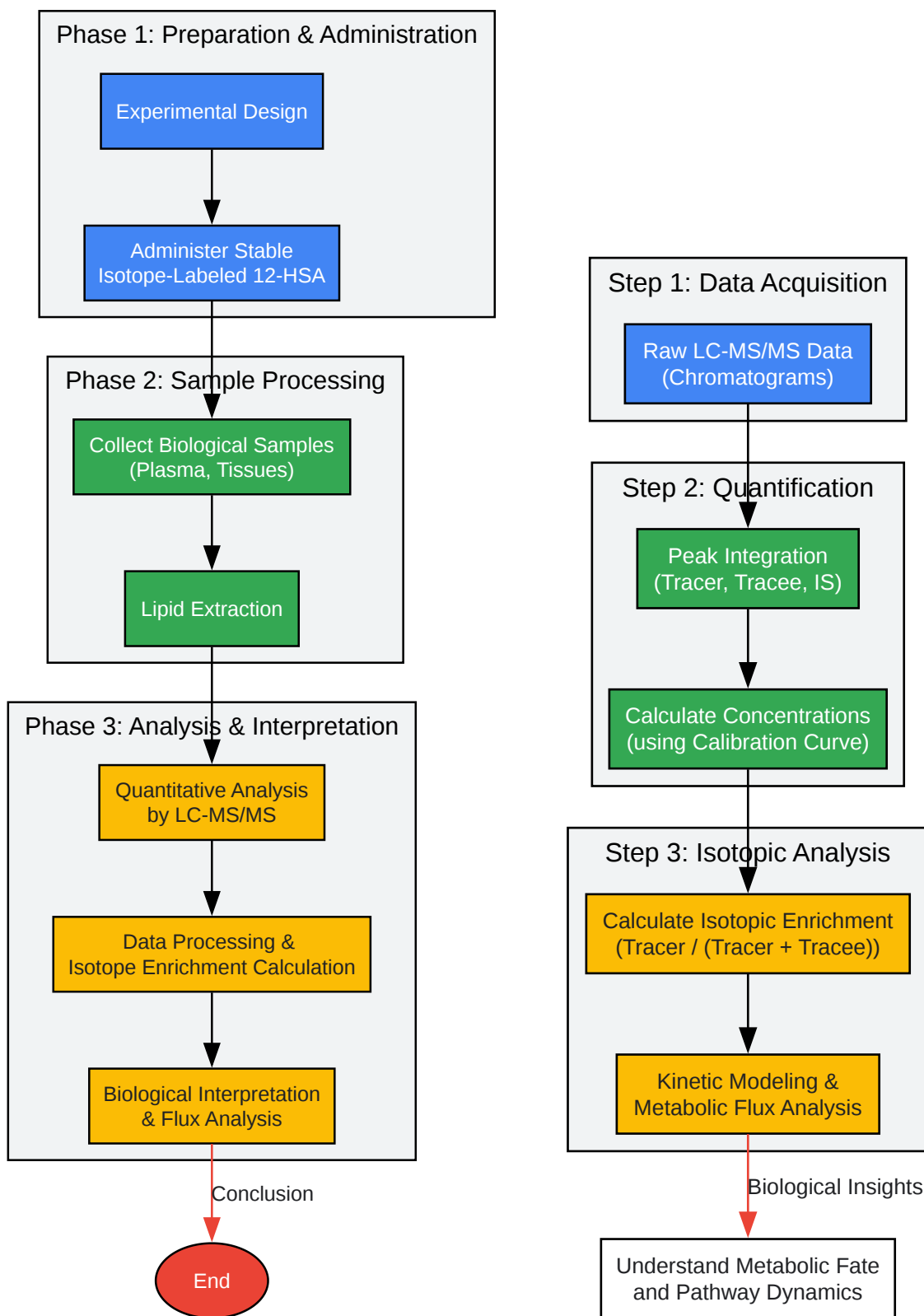
Core Applications

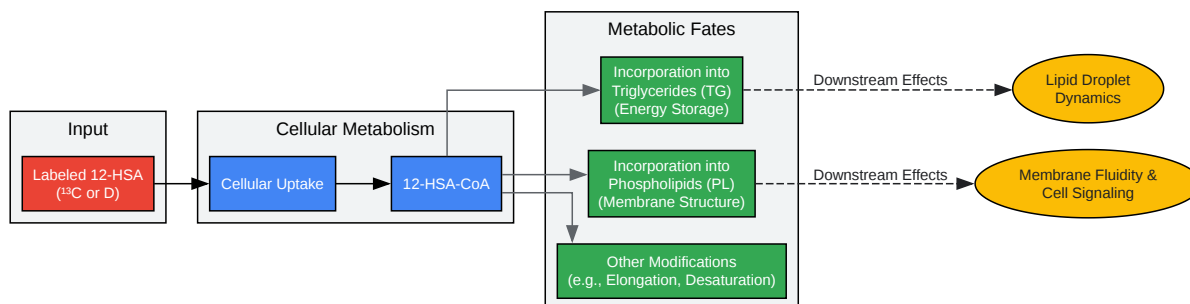
The use of stable isotope-labeled 12-HSA enables researchers to:

- **Trace Metabolic Pathways:** Elucidate how 12-HSA is absorbed, transported, and incorporated into more complex lipids such as triglycerides and phospholipids.[10]
- **Quantify Metabolite Flux:** Measure the rate of conversion of 12-HSA into other molecules, providing insights into the dynamics of lipid metabolism in various physiological and pathological states.[9][14]
- **Study Pharmacokinetics:** Determine the absorption, distribution, metabolism, and excretion (ADME) profile of 12-HSA and its derivatives in preclinical models.[15]
- **Investigate Target Engagement:** Assess how 12-HSA interacts with cellular pathways and whether its metabolism is altered by therapeutic interventions.

Experimental Workflow and Protocols

A typical tracing experiment involves administering the stable isotope-labeled compound, collecting biological samples at various time points, extracting the lipids of interest, and analyzing them via mass spectrometry.





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
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